

Cyclopentyl hexanoate material safety data sheet

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Compound of Interest

Compound Name: Cyclopentyl hexanoate

Cat. No.: B8742183

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An In-Depth Technical Guide to the Material Safety Profile of Cyclopentyl Hexanoate

This document provides a comprehensive safety and handling guide for **cyclopentyl hexanoate** (CAS No. 5413-59-2), tailored for researchers, scientists, and professionals in drug development. In the absence of a standardized, officially adopted Safety Data Sheet (SDS), this guide synthesizes available physicochemical data, information from structurally related compounds, and established laboratory safety principles to construct a robust operational safety profile. The objective is to empower scientific personnel with the knowledge to handle this compound responsibly, mitigating potential risks in a research and development setting.

Section 1: Chemical and Physical Identity

Cyclopentyl hexanoate is an ester characterized by a cyclopentyl ring attached to the carboxyl group of hexanoic acid. Understanding its fundamental properties is the first step in a thorough risk assessment.

Chemical Identifiers and Synonyms:

- IUPAC Name: **cyclopentyl hexanoate**[\[1\]](#)
- CAS Number: 5413-59-2[\[1\]](#)
- Molecular Formula: $C_{11}H_{20}O_2$ [\[1\]](#)
- Synonyms: Hexanoic acid, cyclopentyl ester[\[1\]](#)[\[2\]](#)

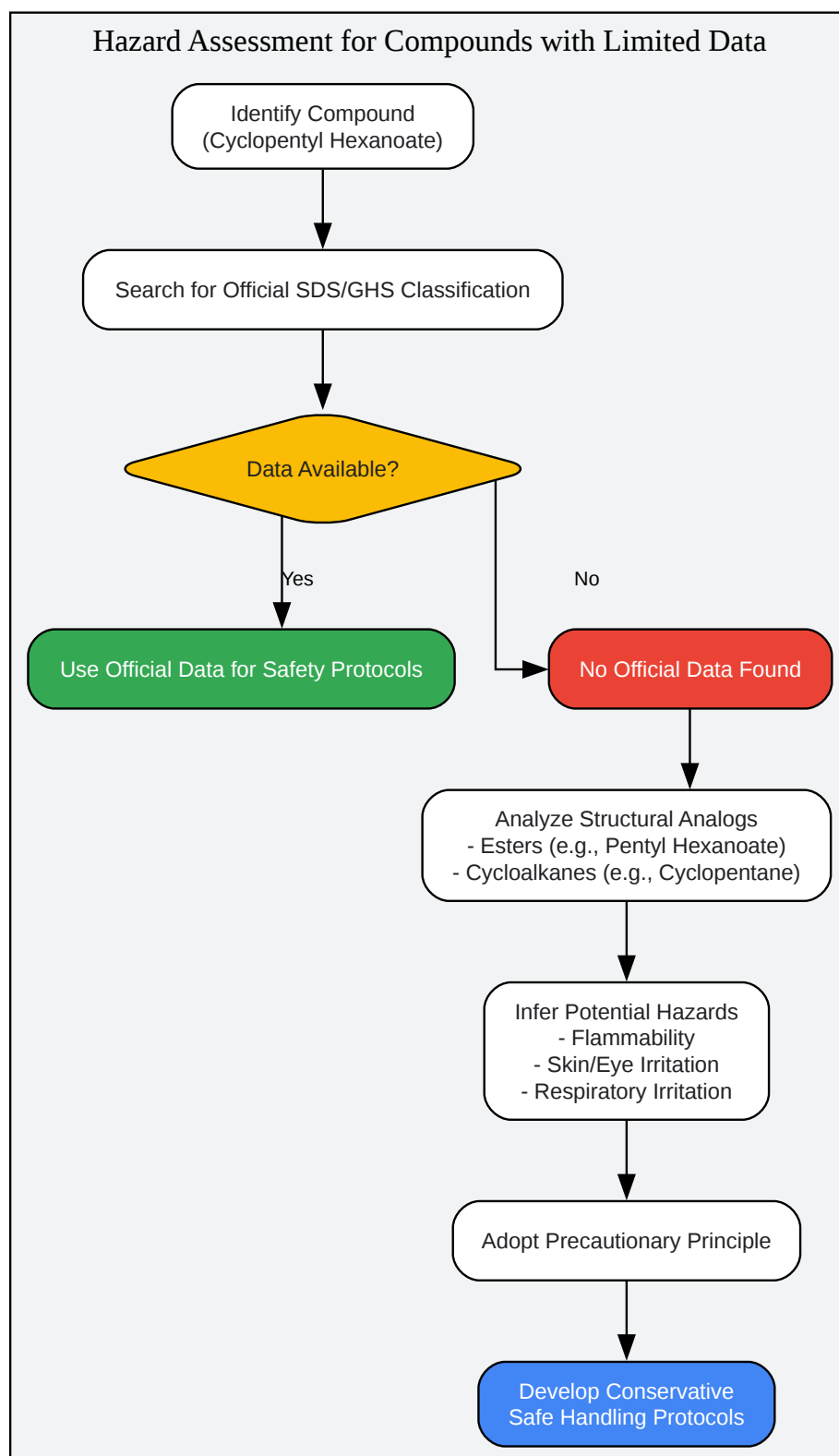
Table 1: Physical and Chemical Properties of **Cyclopentyl Hexanoate**

Property	Value	Source
Molecular Weight	184.27 g/mol	[1][2]
Exact Mass	184.146329876 Da	[1][2]
Topological Polar Surface Area	26.3 Å ²	[1][2]
Hydrogen Bond Acceptor Count	2	[2]
Rotatable Bond Count	6	[2]
Complexity	148	[1][2]
Appearance	Inferred to be a liquid at room temperature	N/A
Solubility	Expected to be insoluble in water and soluble in alcohols and organic solvents	N/A

Section 2: Hazard Identification and Assessment

A critical aspect of this guide is the acknowledgment that specific, empirically-derived hazard data for **cyclopentyl hexanoate** is not readily available in public databases.[2] Therefore, a precautionary approach is warranted, inferring potential hazards from the compound's chemical class (esters) and structurally similar molecules like other hexanoates and cyclopentane derivatives.

The following diagram illustrates the logical workflow for assessing hazards when direct data is unavailable.



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Caption: Hazard Assessment Workflow for Compounds with Limited Data.

Table 2: Summary of Potential Hazards and Associated Precautions

Potential Hazard	Rationale Based on Analogs	Recommended Precautionary Statements
Flammability	Cyclopentane is a highly flammable liquid.[3][4] Esters can be combustible. A conservative assumption is that cyclopentyl hexanoate is a combustible or flammable liquid.	Keep away from heat, sparks, open flames, and hot surfaces. No smoking. Use explosion-proof electrical/ventilating/lighting equipment.[5] Take precautionary measures against static discharge.[6]
Skin Irritation	Many organic esters and solvents can cause skin irritation upon prolonged or repeated contact.[7][8]	Wear protective gloves. Wash skin thoroughly after handling. Take off contaminated clothing and wash it before reuse.[9]
Eye Irritation	Direct contact with organic liquids can cause serious eye irritation.[7][8]	Wear eye/face protection (safety glasses or goggles). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9]
Respiratory Irritation	Inhalation of vapors or mists may cause respiratory tract irritation.[7] High vapor concentrations may lead to dizziness or drowsiness.[10]	Use only outdoors or in a well-ventilated area, preferably in a chemical fume hood.[11] Avoid breathing vapors or mist.[12]
Aspiration Hazard	If swallowed, the substance may be harmful and could potentially enter the airways, which is a risk associated with some low-viscosity hydrocarbons like cyclopentane.[10]	IF SWALLOWED: Immediately call a POISON CENTER or doctor. Do NOT induce vomiting.[4][9]

Section 3: Exposure Scenarios and Risk Mitigation

In a research and drug development setting, exposure is most likely to occur during weighing, transferring, reaction setup, and work-up procedures. Mitigation relies on a combination of engineering controls and appropriate personal protective equipment (PPE).

Engineering Controls

- Chemical Fume Hood: All manipulations of **cyclopentyl hexanoate** that could generate aerosols or vapors must be performed inside a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ventilation: The laboratory should be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[11\]](#)
- Safety Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[\[3\]](#)[\[13\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is critical for preventing skin and eye contact.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Standard
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Neoprene).	Provides a barrier against skin contact. Users should check with the glove manufacturer for specific breakthrough times.
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.	Conforms to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Protects against splashes.
Skin/Body Protection	Standard laboratory coat.	Protects skin and personal clothing from minor splashes.
Respiratory Protection	Not typically required when used in a fume hood.	If engineering controls are insufficient or in case of a large spill, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate organic vapor cartridge.[3]

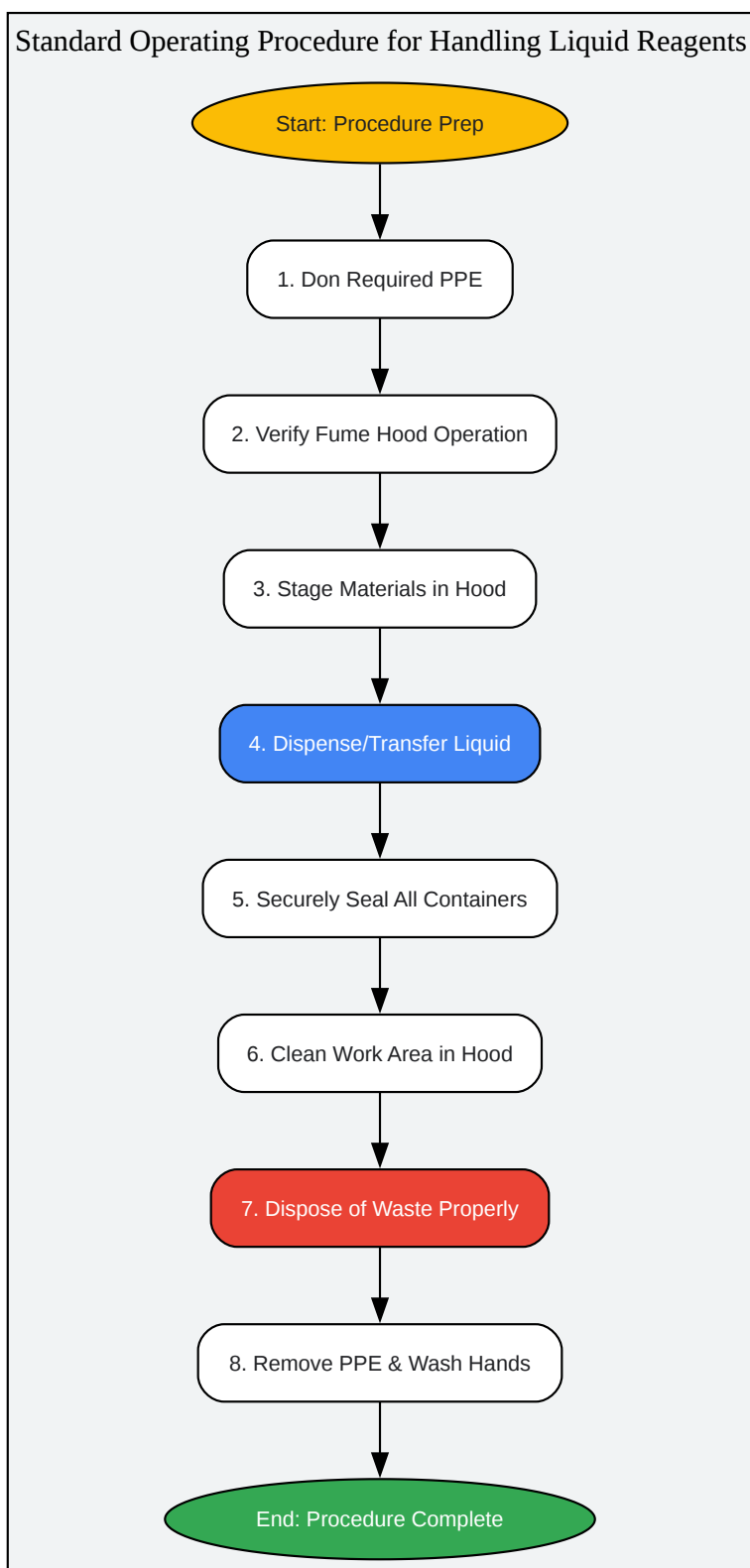
Section 4: Standard Operating Procedures for Safe Handling

Adherence to a strict, step-by-step protocol is essential for minimizing risk. The following workflow is designed for the safe handling of liquid reagents like **cyclopentyl hexanoate** in a laboratory setting.

Experimental Protocol: Weighing and Transferring Cyclopentyl Hexanoate

- Preparation: Don all required PPE (lab coat, safety glasses, gloves) before entering the lab.
- Fume Hood Verification: Ensure the chemical fume hood is operational and the sash is at the appropriate working height.

- **Material Staging:** Place all necessary equipment (beakers, graduated cylinders, stir bars, spatula) and the **cyclopentyl hexanoate** container inside the fume hood.
- **Grounding:** For transfers of significant quantities, ensure the container and receiving equipment are grounded to prevent static discharge.^[3]
- **Dispensing:** Open the container. Using a clean pipette or graduated cylinder, carefully transfer the desired volume of the liquid. Avoid splashing.
- **Weighing (if by mass):** Tare a sealed container on a balance. Transfer the liquid into the container inside the fume hood, then seal it before moving it back to the balance for the final weight.
- **Container Sealing:** Tightly close the main **cyclopentyl hexanoate** container immediately after use.^[6]
- **Cleanup:** Clean any minor drips within the fume hood using an appropriate absorbent material. Dispose of contaminated materials as hazardous waste.
- **Post-Handling:** Wash hands thoroughly with soap and water after the procedure is complete, even after removing gloves.



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Caption: Emergency Response Decision Tree for Spills and Personnel Exposure.

Section 6: Stability, Storage, and Disposal

Proper storage and disposal are fundamental to laboratory safety and environmental responsibility.

Stability and Reactivity

- **Chemical Stability:** The substance is expected to be stable under normal storage conditions.
- **Conditions to Avoid:** Keep away from excess heat, open flames, sparks, and sources of ignition. [14]* **Incompatible Materials:** Avoid contact with strong oxidizing agents, which may cause a vigorous reaction. [3][13]* **Hazardous Decomposition Products:** Thermal decomposition may produce carbon monoxide (CO) and carbon dioxide (CO₂). [3][13]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place. [3][14]* The storage area should be designated for flammable or combustible liquids. [3]* Store away from incompatible materials such as strong oxidizing agents. [13]

Disposal

- Disposal of **cyclopentyl hexanoate** and its containers must be handled as hazardous waste.
- All waste disposal practices must comply with local, regional, and national regulations. [15]* Do not dispose of the chemical into drains or the environment. Chemical waste generators are responsible for determining waste classification and ensuring complete and accurate disposal procedures. [13][14]

Section 7: Conclusion and Knowledge Gaps

This guide establishes a robust safety framework for the handling of **cyclopentyl hexanoate** in a scientific research environment. The core principle of this document is precautionary; by treating the substance with the caution afforded to flammable and potentially irritating materials, researchers can significantly mitigate risks.

The primary knowledge gap remains the lack of empirical toxicological and ecotoxicological data for **cyclopentyl hexanoate**. While read-across and structural analysis provide a sound basis for hazard inference, they do not replace direct testing. Professionals using this compound should remain alert for new information from regulatory bodies or suppliers and adjust their protocols accordingly. By integrating the principles of expertise, caution, and continuous learning, the scientific community can ensure the safe and responsible use of this and other novel chemical entities.

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